In vitro characterization of JNJ-40068782

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Compound of Interest

Compound Name:	*JNJ-40068782*
Cat. No.:	*B10771833*

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An In-Depth Technical Guide on the In Vitro Characterization of **JNJ-40068782**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the in vitro pharmacological properties of **JNJ-40068782**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGlu2). The data and protocols presented herein are collated from key scientific literature to support further research and development efforts.

Core Compound Profile

JNJ-40068782, with the chemical name 3-cyano-1-cyclopropylmethyl-4-(4-phenyl-piperidin-1-yl)-pyridine-2(1H)-one, is a systemically active small molecule that enhances the affinity and/or efficacy of the endogenous ligand, glutamate, at the mGlu2 receptor.[1] Such modulators are of significant interest for the therapeutic treatment of central nervous system disorders, including schizophrenia, where disturbed glutamatergic signaling is implicated.[1][2]

Quantitative Data Summary

The following tables summarize the key in vitro pharmacological parameters of **JNJ-40068782**.

Table 1: Binding Affinity of **JNJ-40068782**

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Parameter	Receptor	Cell Line/Tissue	Radioligand	Value (nM)	Reference
KD	Human mGlu2	CHO cells	[3H]JNJ-40068782	~10	[1][2]
KD	Rat brain receptors	-	[3H]JNJ-40068782	~10	[1][2]
IC50	mGlu2	-	-	38	[3]

Table 2: Functional Potency of **JNJ-40068782**

Parameter	Assay	Receptor	Cell Line	Glutamate Concentration	Value (nM)	Reference
EC50	[35S]GTPγS Binding	Human mGlu2	CHO cells	EC20 equivalent	143	[1][2]

Signaling Pathway

JNJ-40068782 acts as a positive allosteric modulator of the mGlu2 receptor, a class C G-protein coupled receptor (GPCR). Upon binding of the endogenous agonist glutamate to the orthosteric site, the mGlu2 receptor undergoes a conformational change, leading to the activation of intracellular G-proteins. As a PAM, **JNJ-40068782** binds to a distinct allosteric site on the receptor, enhancing the signal transduction initiated by glutamate. This potentiation results in a leftward and upward shift in the glutamate concentration-response curve.[1][2] **JNJ-40068782** does not directly compete with orthosteric antagonists for binding.[1][2]

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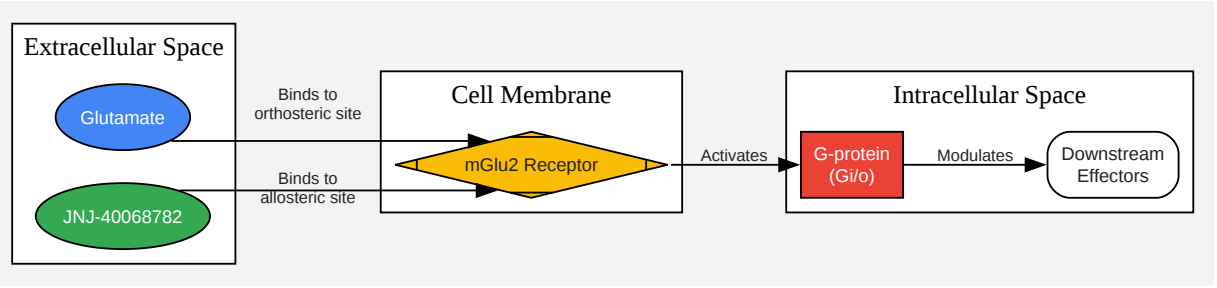

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Caption: mGlu2 receptor signaling pathway with allosteric modulation by JNJ-400687-82.

Experimental Protocols

Detailed methodologies for the key in vitro assays used to characterize **JNJ-40068782** are provided below.

Radioligand Binding Assays

Objective: To determine the binding affinity (KD) of [3H]**JNJ-40068782** to the mGlu2 receptor.

Materials:

- Membrane preparations from CHO cells stably expressing the human mGlu2 receptor or from rat brain tissue.
- [3H]**JNJ-40068782** (radioligand).
- Unlabeled **JNJ-40068782** or other competing ligands.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- 96-well plates.
- Glass fiber filters (e.g., Whatman GF/C).

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- Scintillation fluid.
- Scintillation counter.

Protocol:

- Saturation Binding:
  - To determine KD and Bmax, incubate a fixed amount of membrane protein with increasing concentrations of [3H]**JNJ-40068782**.
  - For each concentration, prepare parallel incubations with an excess of unlabeled **JNJ-40068782** to determine non-specific binding.
  - Incubate at room temperature for a predetermined time to reach equilibrium.
- Competition Binding:
  - To determine the IC50 of a test compound, incubate a fixed concentration of [3H]**JNJ-40068782** and a fixed amount of membrane protein with a range of concentrations of the unlabeled test compound.
- Filtration:
  - Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester. This separates bound from free radioligand.
  - Wash the filters rapidly with ice-cold wash buffer to remove unbound radioligand.
- Quantification:
  - Place the filters in scintillation vials, add scintillation fluid, and count the radioactivity using a scintillation counter.
- Data Analysis:
  - Specific binding is calculated by subtracting non-specific binding from total binding.

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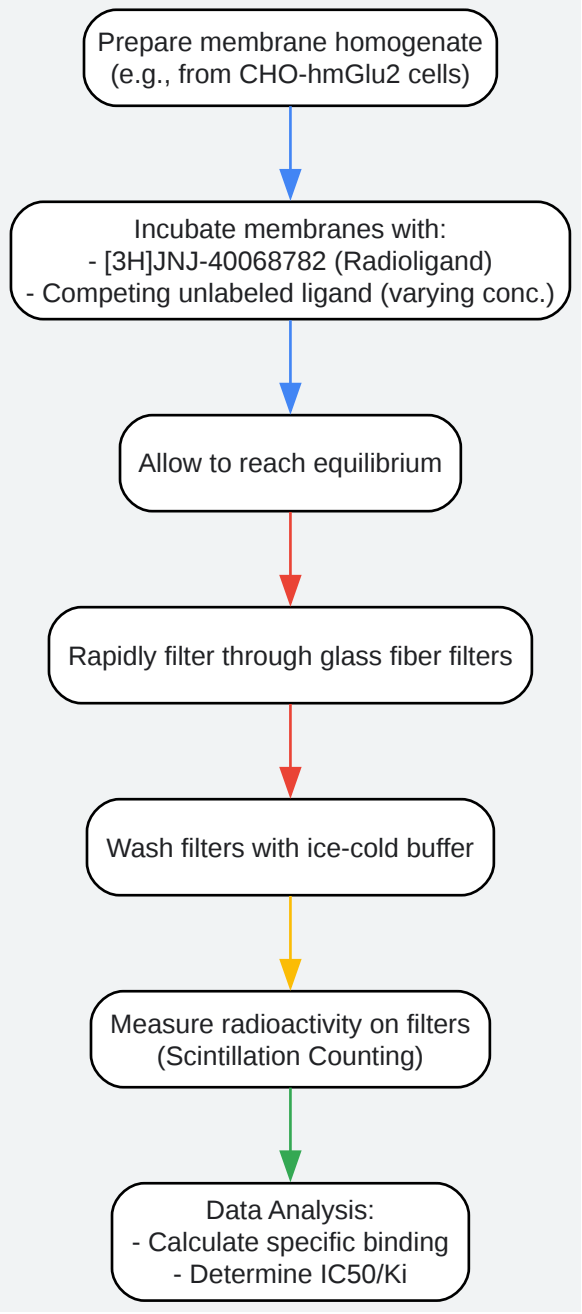
- For saturation binding, plot specific binding against the concentration of [3H]**JNJ-40068782** and fit the data using non-linear regression to a one-site binding model to determine KD and Bmax.

- For competition binding, plot the percentage of specific binding against the log concentration of the competing ligand and fit the data to a sigmoidal dose-response curve to determine the IC50. The Ki can then be calculated using the Cheng-Prusoff equation.



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Caption: Experimental workflow for a competitive radioligand binding assay.

[35S]GTPγS Binding Assay

Objective: To assess the functional activity of **JNJ-40068782** as a PAM at the mGlu2 receptor by measuring G-protein activation.

Materials:

- Membrane preparations from CHO cells stably expressing the human mGlu2 receptor.
- [35S]GTPγS (non-hydrolyzable GTP analog).
- Guanosine diphosphate (GDP).
- Glutamate.
- **JNJ-40068782**.
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 3 mM $MgCl_2$, pH 7.4.
- 96-well plates.
- Glass fiber filters.
- Scintillation fluid.
- Scintillation counter.

Protocol:

- Assay Setup:
  - In a 96-well plate, add membrane preparations, GDP, and [35S]GTPγS to the assay buffer.
- Compound Addition:
  - Add a fixed, sub-maximal (e.g., EC20) concentration of glutamate.

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- Add varying concentrations of **JNJ-40068782** to the wells.
- Include control wells with no glutamate, glutamate alone, and **JNJ-40068782** alone.

- Incubation:
  - Incubate the plates at 30°C for a defined period to allow for G-protein activation and [35S]GTPγS binding.
- Filtration:
  - Terminate the reaction by rapid filtration through glass fiber filters.
  - Wash the filters with ice-cold wash buffer.
- Quantification:
  - Measure the amount of bound [35S]GTPγS on the filters using a scintillation counter.
- Data Analysis:
  - Plot the [35S]GTPγS binding against the log concentration of **JNJ-40068782**.
  - Fit the data to a sigmoidal dose-response curve to determine the EC50 for the potentiation of the glutamate response.

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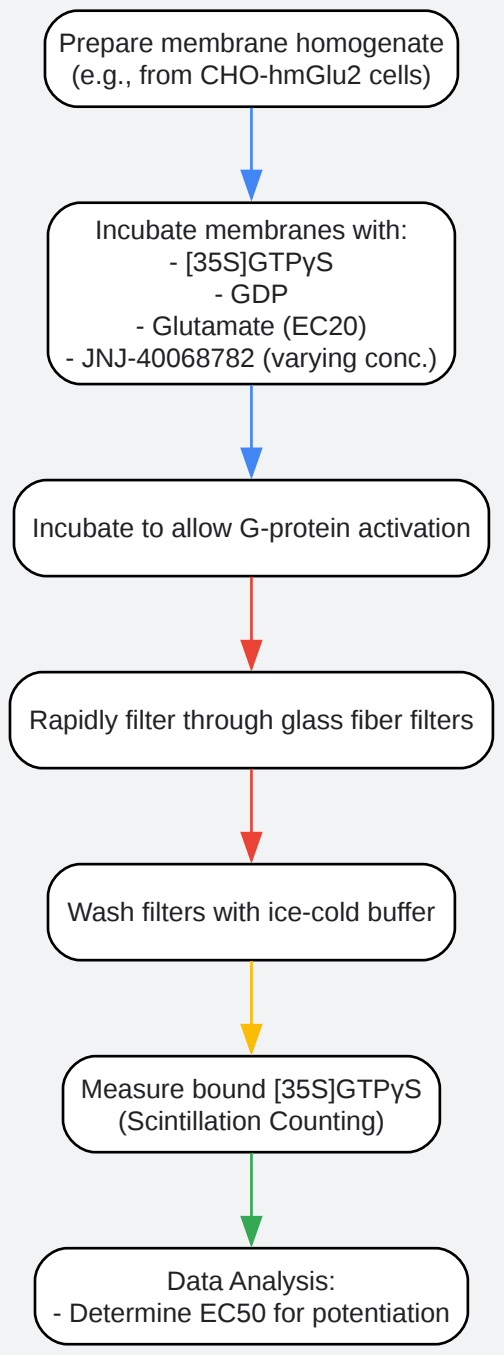

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Caption: Experimental workflow for a [35S]GTPγS functional assay.

Selectivity Profile

JNJ-40068782 demonstrates selectivity for the mGlu2 receptor. In vitro studies have shown that it does not affect the binding of the orthosteric antagonist [3H]LY-341495, indicating that it

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does not bind to the orthosteric agonist/antagonist binding site.[2] Further characterization against a broader panel of receptors and enzymes would be necessary to establish a comprehensive selectivity profile.

Conclusion

JNJ-40068782 is a potent and selective positive allosteric modulator of the mGlu2 receptor, as demonstrated by its low nanomolar affinity and functional potentiation of the glutamate response in vitro. The provided data and protocols offer a solid foundation for researchers and drug development professionals to further investigate the therapeutic potential of this compound and to design subsequent in vitro and in vivo studies.

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References

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